

Personal protective equipment for handling 1,3-Diacetoxy-2-(acetoxymethoxy)propane

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Compound of Interest

Compound Name: 1,3-Diacetoxy-2-(acetoxymethoxy)propane

Cat. No.: B1313018

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Essential Safety and Handling Guide for 1,3-Diacetoxy-2-(acetoxymethoxy)propane

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Diacetoxy-2-(acetoxymethoxy)propane** (CAS No. 86357-13-3). Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Chemical and Physical Properties

1,3-Diacetoxy-2-(acetoxymethoxy)propane is a colorless to pale yellow, viscous liquid.^[1] It is soluble in organic solvents such as chloroform and methanol, but has limited solubility in water.^{[2][3]}

Property	Value
CAS Number	86357-13-3
Molecular Formula	C10H16O7
Molecular Weight	248.23 g/mol [3][4][5]
Appearance	Colorless to light yellow oil or liquid[1][2][5]
Boiling Point	311°C[2][6]
Flash Point	134°C[2][6][7]
Density	1.177 g/cm ³ [2][6][7]
Storage Temperature	Room Temperature[2][8], or 2°C - 8°C[7]

Hazard Identification and Personal Protective Equipment (PPE)

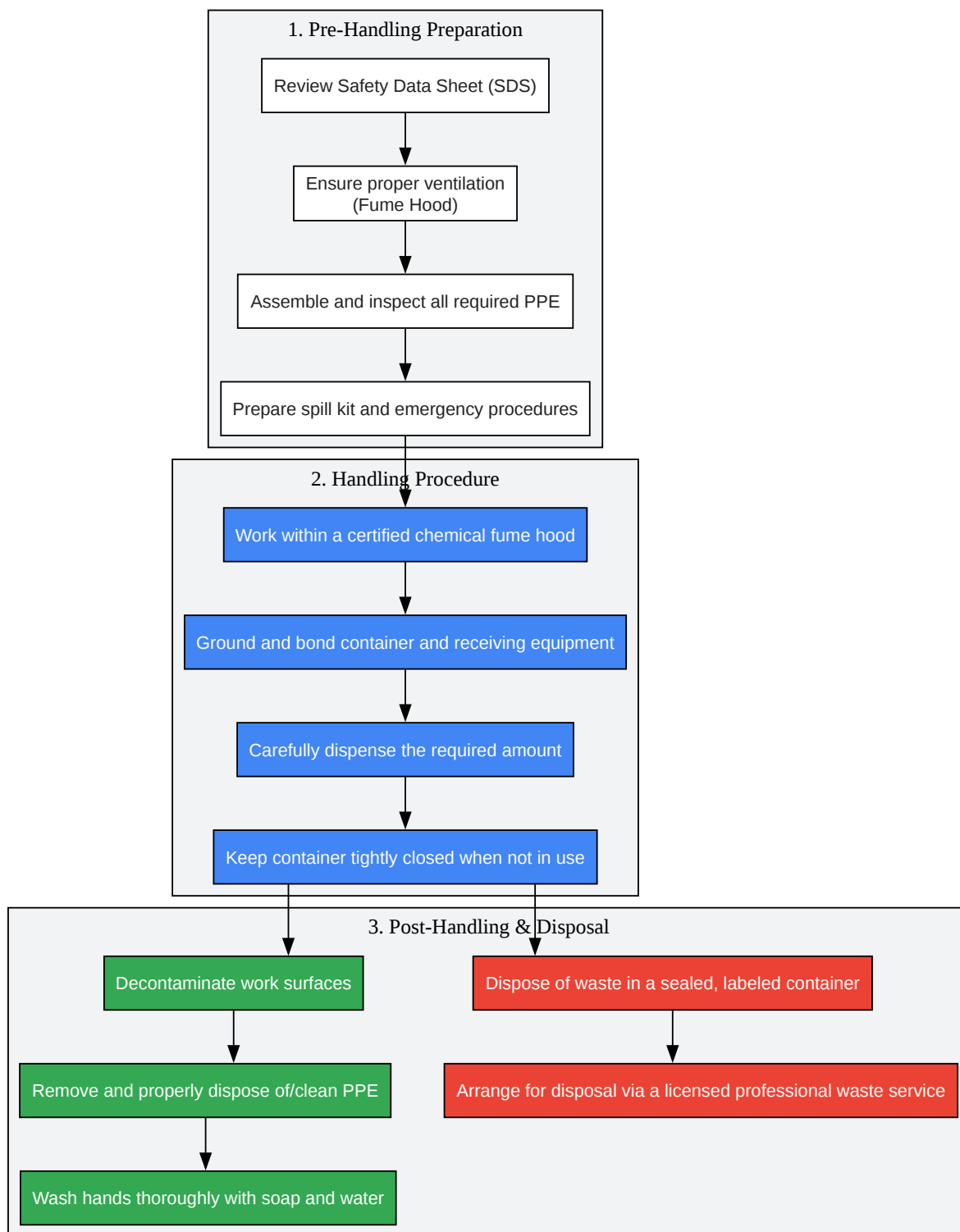
This compound is classified as a hazardous substance. It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[8][9] The signal word for this chemical is "Warning".[8][9]

A comprehensive PPE plan is mandatory when handling this chemical. The following table outlines the required equipment.

Body Part	Personal Protective Equipment (PPE)	Rationale and Specifications
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations. ^[9]	Protects against splashes that can cause serious eye irritation. ^[9] Eyewear must be tested and approved under standards like OSHA 29 CFR 1910.133 or EU EN166. ^[9]
Hands	Chemically resistant gloves.	Prevents skin contact which can cause irritation. ^[9] The specific glove material should be selected based on chemical resistance and the duration of use.
Body	Laboratory coat and close-toed footwear.	Provides a primary barrier against accidental spills and splashes. ^[9]
Respiratory	Required when vapors or aerosols are generated. ^[10]	Protects against respiratory tract irritation. ^{[4][9]} For nuisance exposures, use a type P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. ^[4]

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the procedural steps for safely handling **1,3-Diacetoxy-2-(acetoxymethoxy)propane** from preparation to disposal.



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Caption: Workflow for handling **1,3-Diacetoxy-2-(acetoxymethoxy)propane**.

Detailed Methodologies

Spill and Leak Procedures:

- Personal Precautions: Use personal protective equipment as outlined above. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, other waterways, or soil.[\[4\]](#)[\[9\]](#)
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite), then sweep or vacuum up and place it into a suitable, closed container for disposal.[\[9\]](#)

First Aid Measures:

- General Advice: Immediately consult a physician and show them the Safety Data Sheet (SDS).[\[4\]](#)[\[9\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[4\]](#)[\[9\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water.[\[4\]](#)[\[9\]](#) If skin irritation occurs, get medical advice.[\[9\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[9\]](#) Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[\[4\]](#)[\[9\]](#)
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[4\]](#)

Storage and Disposal Plan:

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong acids, bases, and oxidizing agents.[\[1\]](#)[\[9\]](#) Keep the container tightly closed and stored locked up.[\[9\]](#)

- Disposal: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[9] Dispose of the contents and container at an approved waste disposal plant.[9] It is recommended to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not reuse empty containers.[9]

While this compound is used as an intermediate in the synthesis of antiviral drugs like Ganciclovir, detailed experimental protocols regarding its specific toxicological profile are not extensively available in public literature.[1][3][11] The handling procedures provided here are based on established safety data for chemicals with similar hazard classifications. Users must always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and detailed information.

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